

# Application Notes and Protocols: Preparation of Aurachin C Stock Solution in DMSO

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## Compound of Interest

Compound Name: Aurachin C

Cat. No.: B033772

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## Introduction

**Aurachin C** is a quinoline-derived antibiotic and a potent inhibitor of the bacterial respiratory chain.<sup>[1][2]</sup> It functions by targeting the terminal quinol oxidases, specifically cytochrome bd and cytochrome bo<sub>3</sub>, thereby disrupting the electron transport chain, which is crucial for cellular respiration and energy production in bacteria.<sup>[1][2][3]</sup> This inhibitory action makes **Aurachin C** a valuable tool for studying bacterial respiration and a potential lead compound in the development of novel antibacterial agents.

These application notes provide a detailed protocol for the preparation, storage, and handling of **Aurachin C** stock solutions in dimethyl sulfoxide (DMSO). Adherence to these guidelines is crucial for ensuring the stability, and consistent performance of **Aurachin C** in experimental settings.

## Quantitative Data Summary

A summary of the key quantitative data for **Aurachin C** is presented in the table below for quick reference.

Property	Value	Reference
Molecular Formula	C <sub>25</sub> H <sub>33</sub> NO <sub>2</sub>	[4]
Molecular Weight	379.5 g/mol	[4]
Solubility in DMSO	Not explicitly stated for Aurachin C. Aurachin D is soluble at 50 mg/mL with sonication and warming. A similar solubility is anticipated for Aurachin C.	[5]
Recommended Storage (Powder)	-20°C for up to 3 years.	[5]
Recommended Storage (in DMSO)	-80°C for up to 6 months; -20°C for up to 1 month. Avoid repeated freeze-thaw cycles.	[5]

## Experimental Protocols

### Materials

- **Aurachin C** (solid powder)
- Anhydrous Dimethyl Sulfoxide (DMSO), molecular biology grade
- Sterile, amber microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Water bath or heat block (optional)
- Sonicator (optional)
- Sterile, disposable pipette tips

## Preparation of a 10 mM Aurachin C Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Aurachin C** in DMSO. Adjust the quantities as needed for your specific experimental requirements.

### 1. Calculation of Required Mass:

To prepare a 10 mM stock solution, calculate the mass of **Aurachin C** required using the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (M)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$$

For example, to prepare 1 mL of a 10 mM stock solution:

$$\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 379.5 \text{ g/mol} \times 1000 \text{ mg/g} = 3.795 \text{ mg}$$

### 2. Weighing **Aurachin C**:

- Tare a sterile, amber microcentrifuge tube on a calibrated analytical balance.
- Carefully weigh the calculated amount of **Aurachin C** powder (e.g., 3.795 mg) and add it to the tube.

### 3. Dissolving in DMSO:

- Add the desired volume of anhydrous DMSO to the tube containing the **Aurachin C** powder. For a 10 mM solution, if you weighed 3.795 mg, you would add 1 mL of DMSO.
- Close the tube tightly and vortex thoroughly for 1-2 minutes to facilitate dissolution.

### 4. Aiding Dissolution (if necessary):

- If **Aurachin C** does not fully dissolve with vortexing, gentle warming and sonication can be applied.

- **Warming:** Place the tube in a water bath or on a heat block set to a temperature no higher than 40°C. Intermittently vortex until the solid is completely dissolved. Caution: Avoid excessive heat, as it may degrade the compound.
- **Sonication:** Place the tube in a sonicator bath for short intervals (e.g., 5-10 minutes) until the solution is clear.

#### 5. Aliquoting and Storage:

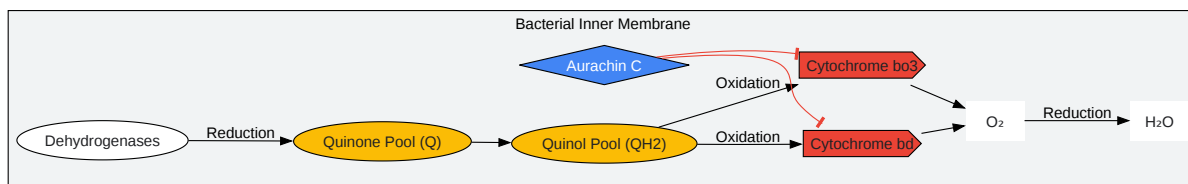
- Once the **Aurachin C** is completely dissolved, centrifuge the tube briefly to ensure all the solution is collected at the bottom.
- To avoid repeated freeze-thaw cycles, which can degrade the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes.
- Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).<sup>[5]</sup>

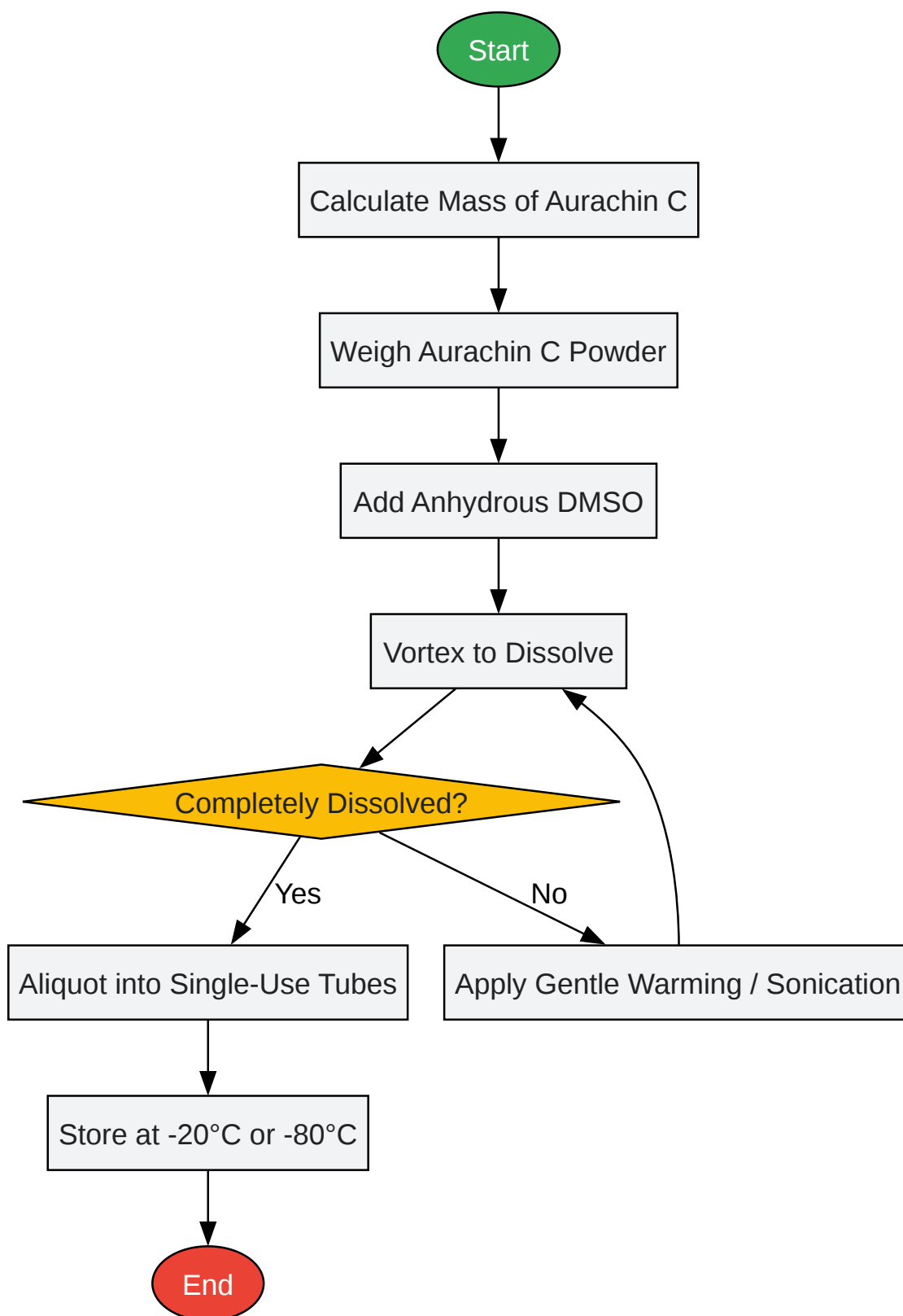
## Preparation of Working Solutions

- To prepare a working solution, thaw a single aliquot of the **Aurachin C** stock solution at room temperature.
- Dilute the stock solution to the desired final concentration in the appropriate cell culture medium or buffer.
- It is crucial to maintain the final concentration of DMSO in the working solution at a low level (typically <0.5%) to avoid solvent-induced cytotoxicity or other off-target effects.
- Always include a vehicle control (medium or buffer with the same final concentration of DMSO) in your experiments.

## Signaling Pathway and Experimental Workflow

The following diagrams illustrate the mechanism of action of **Aurachin C** and the workflow for preparing the stock solution.





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